

Dihydrooxoepistephamiersine: A Technical Guide to Chemical Properties and Stability

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Compound of Interest		
Compound Name:	Dihydrooxoepistephamiersine	
Cat. No.:	B15586819	Get Quote

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Disclaimer: This document synthesizes the currently available scientific information on **Dihydrooxoepistephamiersine** and the broader class of hasubanan alkaloids. Specific quantitative data for **Dihydrooxoepistephamiersine** is limited in publicly accessible literature. Therefore, some information presented is based on the general properties and expected behavior of this chemical class.

Introduction

Dihydrooxoepistephamiersine is a member of the hasubanan class of alkaloids, a group of complex nitrogen-containing organic compounds of natural origin.[1] These alkaloids are primarily isolated from plants of the Stephania genus, notably Stephania japonica.[2] Hasubanan alkaloids, including **Dihydrooxoepistephamiersine**, are recognized for their diverse and potent biological activities, which have garnered significant interest within the scientific community for potential therapeutic applications. The core chemical structure of hasubanan alkaloids is a tetracyclic system derived from reticuline, which is also a precursor to morphinan alkaloids.[1] The unique structural arrangement of hasubanans confers a distinct pharmacological profile.

This technical guide provides a comprehensive overview of the known chemical properties and stability of **Dihydrooxoepistephamiersine**, alongside general experimental protocols relevant to its study.



Chemical Properties

Detailed physicochemical data for **Dihydrooxoepistephamiersine** is not extensively reported in the literature. The following tables summarize the available information for **Dihydrooxoepistephamiersine** and provide a comparative context with general data for the hasubanan alkaloid class.

Table 1: General Chemical Properties of **Dihydrooxoepistephamiersine**

Property	Value	Source
CAS Number	51804-69-4	[3][4]
Molecular Formula	C21H27NO7	[4]
Appearance	Solid (powder)	[5] (general for alkaloids)
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	(Qualitative data)

Table 2: Spectroscopic Data (General for Hasubanan Alkaloids)

Technique	Key Features	
¹ H NMR	Complex aliphatic and aromatic signals characteristic of the tetracyclic core. Specific chemical shifts are dependent on the substitution pattern.	
¹³ C NMR	Resonances corresponding to the intricate carbon skeleton, including quaternary carbons.	
Mass Spectrometry	Provides the molecular weight and fragmentation patterns useful for structural elucidation.	

Stability Profile



Specific stability studies on **Dihydrooxoepistephamiersine** are not readily available. However, the stability of alkaloids, in general, is influenced by factors such as pH, temperature, and light.

General Stability Considerations for Hasubanan Alkaloids:

- pH Stability: Alkaloids, being basic in nature, can exhibit pH-dependent stability.[6][7] In acidic conditions, they typically form more stable salts. Under alkaline conditions, some alkaloids may be prone to degradation.[8]
- Thermal Stability: The thermal stability of alkaloids varies depending on their specific structure. Some alkaloids can degrade at elevated temperatures, which is a critical consideration during extraction and formulation processes.[9][10]
- Photostability: Exposure to light, particularly UV radiation, can lead to the degradation of many alkaloids.[11] Therefore, it is generally recommended to store alkaloid samples and formulations protected from light.

Table 3: Recommended Storage Conditions

Form	Temperature	Light Conditions	Atmosphere
Solid	-20°C to 4°C	Protect from light	Inert atmosphere (e.g., Argon, Nitrogen)
In Solution	-20°C to -80°C	Protect from light	Tightly sealed vial

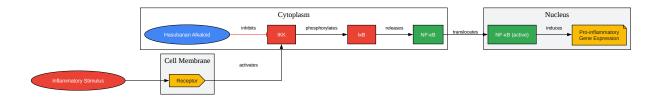
Biological Activity and Signaling Pathways

Hasubanan alkaloids isolated from Stephania species have been reported to exhibit a range of biological activities, including anti-inflammatory, neuroprotective, and opioid receptor binding properties.[2][12][13]

Anti-Inflammatory Activity

Several hasubanan alkaloids have demonstrated significant anti-inflammatory effects by inhibiting the production of pro-inflammatory cytokines such as TNF- α and IL-6.[13][14] This is often mediated through the modulation of key signaling pathways like NF- κ B.



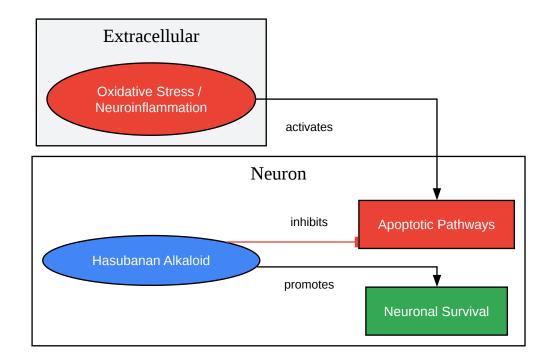


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Generalized Anti-Inflammatory Pathway of Hasubanan Alkaloids.

Neuroprotective Effects

Alkaloids from Stephania japonica have shown neuroprotective effects, in part by mitigating neuroinflammation and oxidative stress in the brain.[2] The mechanism may involve the suppression of microglial activation and the modulation of cell survival pathways.[15]



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Simplified Neuroprotective Mechanism of Hasubanan Alkaloids.

Opioid Receptor Binding

Certain hasubanan alkaloids have been found to exhibit binding affinity for opioid receptors, particularly the delta-opioid receptor.[12] This suggests a potential role in pain modulation and other neurological processes.



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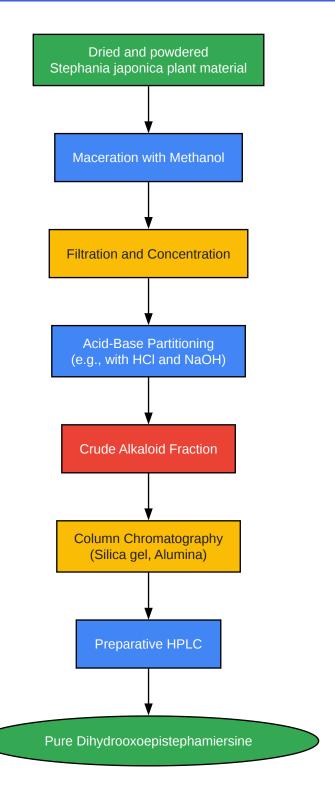
General Opioid Receptor Signaling Pathway for Hasubanan Alkaloids.

Experimental Protocols

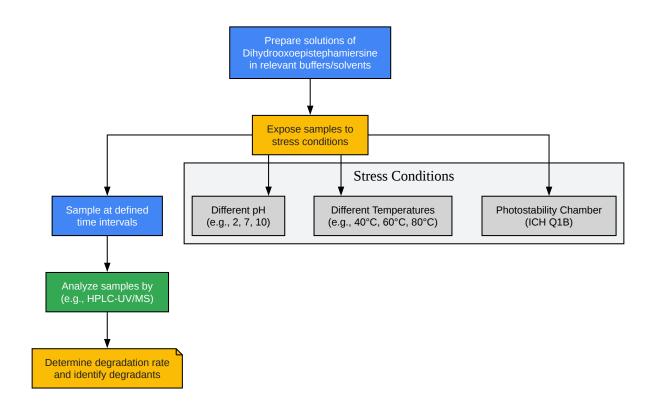
Detailed experimental protocols for **Dihydrooxoepistephamiersine** are not explicitly available. The following sections outline general methodologies that can be adapted for the isolation, characterization, and stability testing of this compound.

Isolation of Hasubanan Alkaloids from Stephania japonica









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